

# effect of precursor concentration on CaTiO<sub>3</sub> morphology in spray pyrolysis

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## Compound of Interest

Compound Name: Calcium titanate

Cat. No.: B077971

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## Technical Support Center: Synthesis of CaTiO<sub>3</sub> by Spray Pyrolysis

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the effect of precursor concentration on the morphology of **Calcium Titanate** (CaTiO<sub>3</sub>) synthesized via spray pyrolysis.

### Frequently Asked Questions (FAQs)

Q1: How does the precursor concentration generally affect the morphology of CaTiO<sub>3</sub> particles in spray pyrolysis?

A1: The concentration of the precursor solution is a critical parameter that directly influences the final morphology, including particle size, size distribution, and degree of agglomeration of CaTiO<sub>3</sub> powders.<sup>[1]</sup> Generally, lower concentrations lead to smaller, more uniform particles, while higher concentrations result in larger, more agglomerated particles with a wider size distribution.<sup>[1]</sup>

Q2: What is the typical outcome of using a low precursor concentration?

A2: Using a lower precursor solution concentration, such as 0.025 mol/L, typically yields single, nanometric to submicrometric CaTiO<sub>3</sub> particles with a more uniform size distribution.<sup>[1]</sup>

Q3: What happens when a high precursor concentration is used?

A3: High precursor concentrations (e.g., 0.05 mol/L to 0.1 mol/L) tend to produce larger particles, often in the 0.6  $\mu\text{m}$  to 0.8  $\mu\text{m}$  range.<sup>[1]</sup> These conditions also promote a high degree of heterogeneity in particle size and increased agglomeration.<sup>[1]</sup> The higher density of the droplets can lead to significant internal stress during particle formation and the rapid evaporation of the solvent may form a salt crust on the particle surface.<sup>[1]</sup>

Q4: What are common precursors used for  $\text{CaTiO}_3$  synthesis via spray pyrolysis?

A4: A common method involves using calcium nitrate as the calcium source and titanium IV isopropoxide as the titanium source.<sup>[1][2]</sup> Citric acid monohydrate is often added to the solution to form a stable complex with the titanium precursor.<sup>[1][2]</sup>

## Troubleshooting Guide

Q1: My  $\text{CaTiO}_3$  particles are too large and have a very wide size distribution. What is the likely cause?

A1: The most probable cause is that the precursor solution concentration is too high. High concentrations increase the amount of solute per droplet, leading to the formation of larger particles upon solvent evaporation and pyrolysis.<sup>[1]</sup> This also causes greater heterogeneity in the particle size distribution.<sup>[1]</sup> Consider reducing the molarity of your precursor solution.

Q2: I'm observing significant particle agglomeration in my final powder. How can I reduce it?

A2: Significant agglomeration is a common issue when using higher concentration precursor solutions.<sup>[1]</sup> The increased droplet density in the aerosol leads to collisions and sintering between particles in the high-temperature furnace zone. To mitigate this, decrease the precursor concentration.

Q3: The synthesized powder shows hollow or fractured particle morphologies under SEM. Why is this happening?

A3: The formation of hollow or fragmented particles can occur at high precursor concentrations. This is attributed to the rapid evaporation of the solvent from the droplet's surface, which can form a solid crust.<sup>[1]</sup> As the internal solvent evaporates, the pressure difference can cause the crust to buckle or fracture. Using a more dilute precursor solution can help ensure more uniform drying of the droplet, leading to solid, spherical particles.

Q4: Instead of a uniform powder, I am getting poor-quality or non-adherent films on my substrate. What should I check?

A4: While this guide focuses on powder synthesis, this issue in thin film deposition is also related to precursor concentration. An overly concentrated solution can lead to premature precipitation of the solute before the droplet reaches the substrate, resulting in a powdery deposit rather than a dense film.<sup>[3][4]</sup> Other parameters to optimize include the solvent's boiling point, nozzle-to-substrate distance, and substrate temperature.<sup>[3]</sup>

## Data Presentation

Table 1: Effect of Precursor Concentration on CaTiO<sub>3</sub> Particle Morphology

Precursor Concentration (mol/L)	Resulting Particle Size Range	Key Morphological Characteristics	Reference
0.025	Nanometric to Submicrometric	Single particles, more uniform size distribution.	<sup>[1]</sup>
0.05	0.6 µm - 0.8 µm	Heterogeneous particle size distribution, increased agglomerates.	<sup>[1]</sup>
0.1	0.6 µm - 0.8 µm	High heterogeneity in size, significant agglomeration, potential for surface salt crust formation.	<sup>[1]</sup>

## Experimental Protocols

Protocol: Synthesis of CaTiO<sub>3</sub> Nanoparticles via Spray Pyrolysis

This protocol is based on methodologies reported in the literature for synthesizing CaTiO<sub>3</sub> particles.<sup>[1]</sup>

### 1. Materials:

- Calcium Nitrate ( $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ )
- Titanium (IV) Isopropoxide ( $\text{Ti}[\text{OCH}(\text{CH}_3)_2]_4$ )
- Citric Acid Monohydrate ( $\text{C}_6\text{H}_8\text{O}_7 \cdot \text{H}_2\text{O}$ )
- Carrier Gas (e.g., a mixture of  $\text{N}_2$  and  $\text{O}_2$ )

### 2. Precursor Solution Preparation:

- Prepare a titanium precursor solution by reacting citric acid and titanium IV isopropoxide in a 3:1 molar ratio with heating at approximately 70 °C.
- Prepare an aqueous solution of calcium nitrate.
- Mix the titanium solution and the calcium nitrate solution in stoichiometric amounts (1:1 Ca:Ti ratio) to achieve the desired final concentration (e.g., 0.025 M, 0.05 M, or 0.1 M).

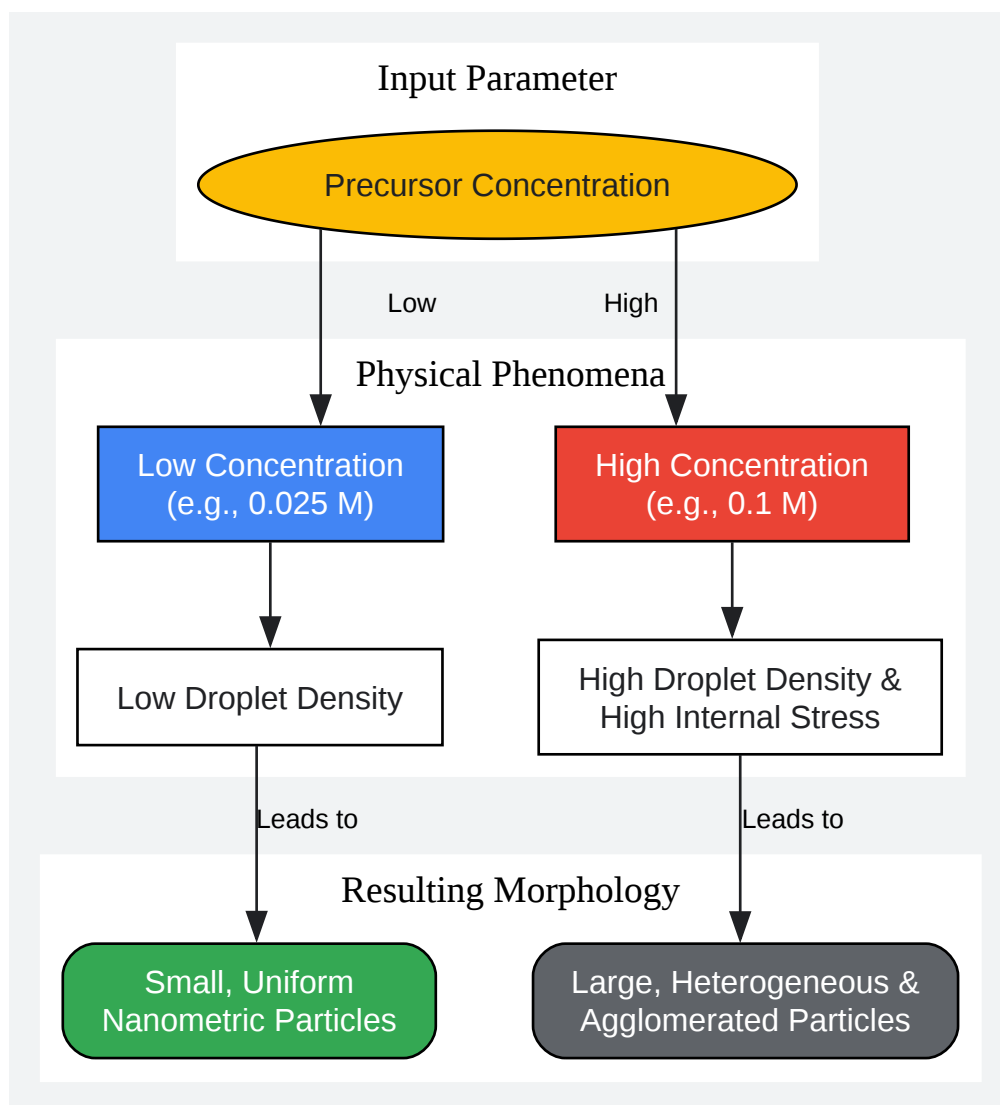
### 3. Spray Pyrolysis Process:

- Place the final precursor solution into the reservoir of an ultrasonic atomizer (e.g., operating at 1.7 MHz) to generate an aerosol.
- Use a carrier gas (e.g.,  $\text{N}_2/\text{O}_2$  mix) at a controlled flow rate (e.g., 3 L/min) to transport the aerosol into a tubular furnace.
- Maintain the furnace at the desired pyrolysis temperature (e.g., in the range of 750 °C to 850 °C). The precursor droplets undergo solvent evaporation and thermal decomposition within the hot zone to form  $\text{CaTiO}_3$  particles.
- Collect the synthesized powder at the outlet of the furnace system using a cyclone separator or a filter.

### 4. Characterization:

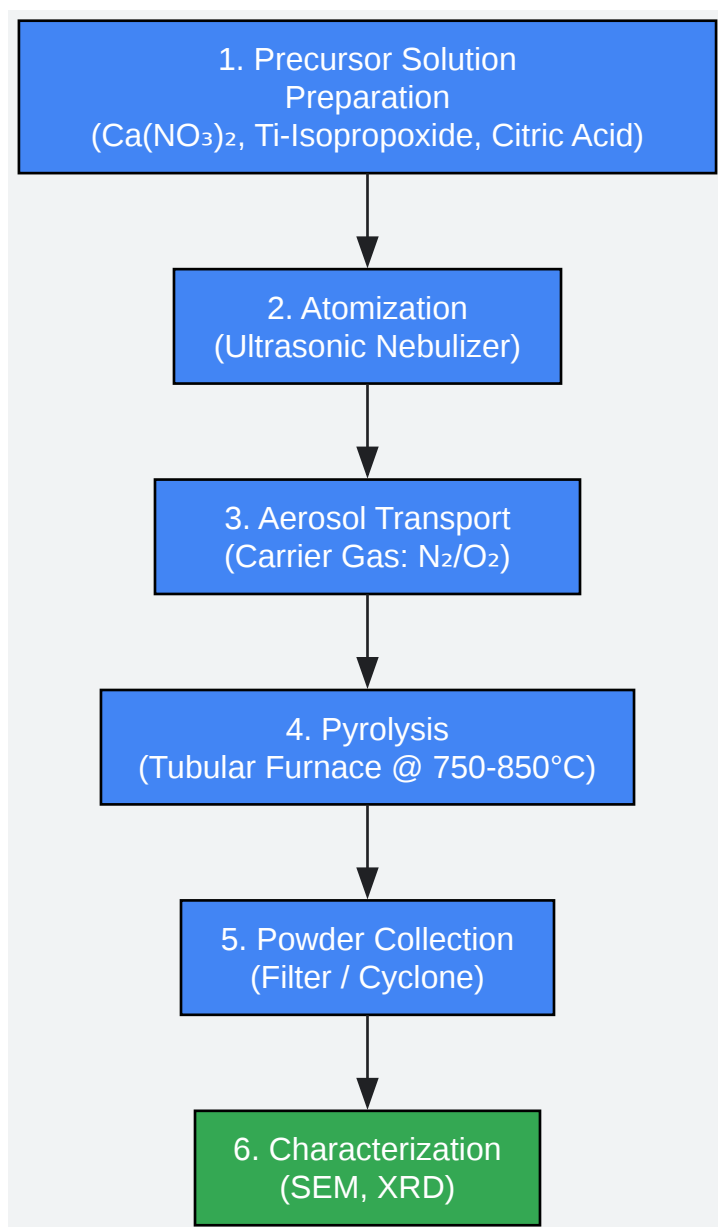
- Analyze the crystal structure and phase purity of the collected powder using X-ray Diffraction (XRD).
- Examine the particle morphology, size, and degree of agglomeration using Scanning Electron Microscopy (SEM).

## Visualizations



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Caption: Effect of Precursor Concentration on  $\text{CaTiO}_3$  Morphology.



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Caption: Experimental Workflow for CaTiO<sub>3</sub> Synthesis via Spray Pyrolysis.

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